

Essential Guide to the Proper Disposal of GDC-0879

Author: BenchChem Technical Support Team. Date: December 2025



Disclaimer: A specific Safety Data Sheet (SDS) for **GDC-0879** containing detailed disposal instructions is not readily available in the public domain. The following procedures are based on general best practices for the disposal of potent, biologically active small molecules, kinase inhibitors, and cytotoxic compounds used in a laboratory setting. Researchers must always consult with their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations.

The proper management and disposal of **GDC-0879** are critical for ensuring the safety of laboratory personnel and protecting the environment. As a potent B-Raf inhibitor, **GDC-0879** and all materials that have come into contact with it should be handled as hazardous waste from the point of generation through to final disposal.

Hazard Profile and Key Safety Principles

Given that **GDC-0879** is a potent kinase inhibitor, it should be handled with a high degree of caution. The primary safety concerns involve preventing exposure through inhalation, skin contact, or ingestion. All handling of the solid compound and its solutions should be conducted within a certified chemical fume hood. Appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses with side shields, and chemical-resistant gloves, is mandatory.

Waste Segregation and Disposal Procedures

Safety Operating Guide





Proper segregation of waste is the foundation of a safe disposal plan. All waste contaminated with **GDC-0879** must be classified as hazardous chemical waste and must not be disposed of in regular trash or down the drain.[1][2][3]

- 1. Unused or Expired Solid GDC-0879:
- Step 1: Keep the compound in its original, securely sealed container.
- Step 2: Clearly label the container with the chemical name ("GDC-0879"), CAS number (905281-76-7), and a "Hazardous Waste" label.
- Step 3: Store the container in a designated and secure Satellite Accumulation Area (SAA)
 until it is collected by the institution's EHS personnel.[1]
- 2. Liquid Waste Containing GDC-0879 (e.g., solutions in DMSO):
- Step 1: Collect all solutions in a dedicated, leak-proof, and chemically compatible hazardous waste container.
- Step 2: The container must be clearly labeled with "Hazardous Waste," the chemical name ("GDC-0879"), the solvent used (e.g., DMSO), and the estimated concentration.
- Step 3:Under no circumstances should this waste be poured down the sink.[1][2]
- Step 4: Store the sealed container in the SAA for EHS pickup.
- 3. Contaminated Laboratory Supplies (Solid Waste):
- Step 1: All disposable items that have had direct contact with GDC-0879 (e.g., pipette tips, tubes, gloves, weighing papers, bench paper) must be collected as solid hazardous waste.
 [4]
- Step 2: Place these items into a designated, durable, and clearly labeled hazardous waste bag or container. These are often color-coded, for instance, in yellow or purple containers designated for cytotoxic waste.[5][6]
- Step 3: When the container is three-quarters full, seal it securely and store it in the SAA for collection.[7]



4. Contaminated Sharps:

- Step 1: Needles, syringes, or any other sharps contaminated with GDC-0879 must be disposed of immediately into a designated, puncture-proof sharps container for hazardous chemical waste.[4][5]
- Step 2: The sharps container must be clearly labeled for cytotoxic or hazardous chemical waste.
- Step 3: Once the container is full to the indicated line, it should be sealed and stored in the SAA.

Decontamination Procedures

Glassware and Surfaces:

- Initial Rinse: Rinse contaminated glassware and surfaces with a suitable solvent that can dissolve GDC-0879 (such as DMSO or ethanol). This rinsate must be collected as hazardous liquid waste.[8]
- Secondary Wash: After the initial decontamination rinse, wash the glassware or surface with a laboratory detergent and water.
- Final Rinse: Perform a final rinse with water.

Chemical and Physical Properties of GDC-0879

The following table summarizes key quantitative data for **GDC-0879**, which is important for its handling and for EHS personnel to manage its disposal.



Property	Value
Molecular Formula	C19H18N4O2
Molecular Weight	334.37 g/mol
CAS Number	905281-76-7
Appearance	Solid (White to light brown)
Solubility	Insoluble in water and ethanol; Soluble in DMSO (≥16.7 mg/mL)[5]
Storage Temperature	Store at -20°C[9]

GDC-0879 Disposal Workflow

The following diagram outlines the logical steps for the proper segregation and disposal of waste contaminated with **GDC-0879**.



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Caption: Workflow for the segregation and disposal of GDC-0879 laboratory waste.



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- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of GDC-0879].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683923#gdc-0879-proper-disposal-procedures]

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